

Application Notes and Protocols for L-012 in In Vivo Imaging Studies

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Compound of Interest

Compound Name: **L 8412**

Cat. No.: **B1674192**

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Audience: Researchers, scientists, and drug development professionals.

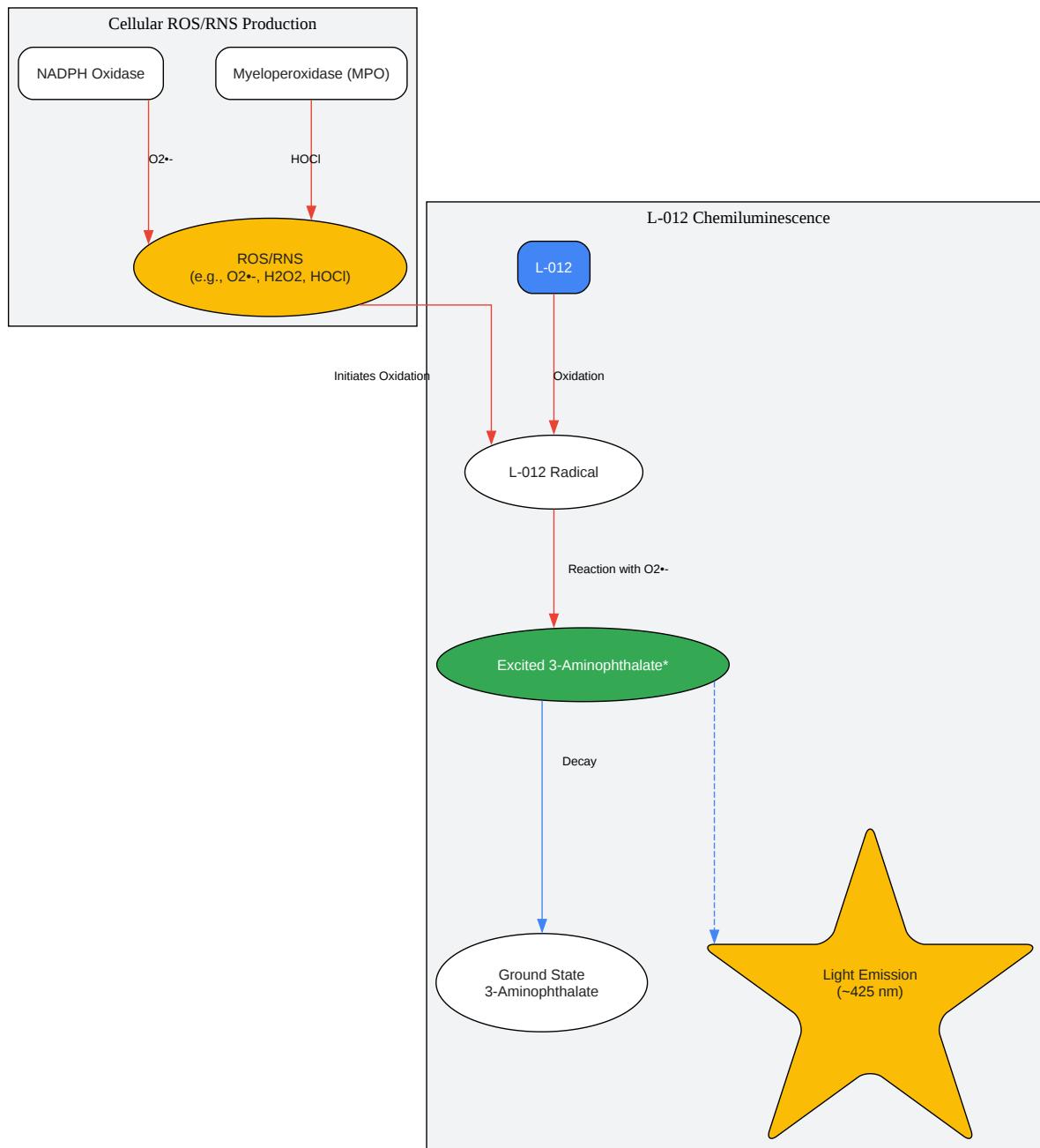
Introduction:

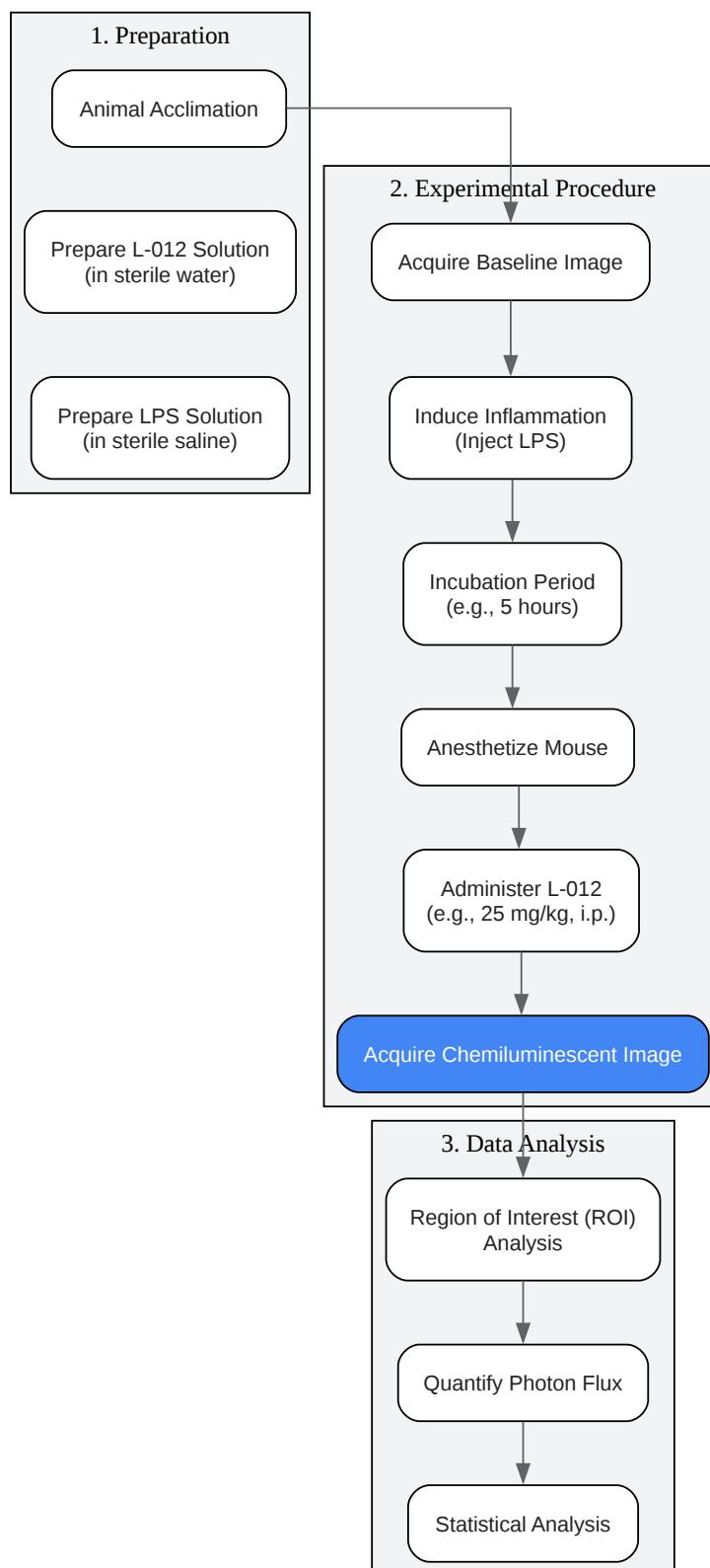
L-012 is a luminol-based chemiluminescent probe widely utilized for the sensitive detection of reactive oxygen species (ROS) and reactive nitrogen species (RNS) in both in vitro and in vivo applications.^{[1][2][3]} Its enhanced chemiluminescence signal compared to other probes like luminol makes it a valuable tool for non-invasively monitoring inflammatory processes and oxidative stress in living organisms.^{[2][4]} L-012 is particularly effective in detecting ROS/RNS generated by NADPH oxidase and myeloperoxidase (MPO), key enzymes in inflammatory responses.

Mechanism of Action:

The chemiluminescence of L-012 is initiated by its oxidation in the presence of ROS/RNS, a reaction often catalyzed by peroxidases such as myeloperoxidase (MPO). The process involves the generation of an excited-state intermediate, 3-aminophthalate, which then decays to its ground state, releasing energy in the form of light. The signal can be significantly enhanced by the presence of superoxide radicals.

Signaling Pathway Diagram:



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References

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- 2. In Vivo Imaging of Reactive Oxygen Species in a Murine Wound Model - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Imaging Intestinal ROS in Homeostatic Conditions Using L-012 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
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